

Personal protective equipment for handling 18F-Psma 1007

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Essential Safety and Handling Guide for 18F-PSMA-1007

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This document provides critical safety and logistical information for the handling of 18F-PSMA-1007, a fluorine-18 labeled radiopharmaceutical for Positron Emission Tomography (PET) imaging. Adherence to these guidelines is essential for ensuring the safety of all personnel and the integrity of research activities.

Personal Protective Equipment (PPE)

The handling of 18F-PSMA-1007 requires stringent adherence to radiation and chemical safety protocols. The following PPE is mandatory for all personnel involved in the handling process.



PPE Category	Item	Specifications and Use
Body Protection	Laboratory Coat	Long-sleeved, impermeable, and closed in the front. Must be worn at all times in designated radioactive work areas.
Lead Apron	0.5 mm lead equivalence. To be worn when handling unshielded vials or when in close proximity to the radioactive source.	
Hand Protection	Disposable Gloves	Two pairs of chemotherapy- tested gloves (ASTM D6978). Change gloves frequently and immediately if contaminated.
Tongs	Use for manipulating vials and other radioactive materials to increase distance and reduce exposure.	
Eye and Face Protection	Safety Glasses with Side Shields	Must be worn at all times to protect from splashes of radioactive or chemical substances.
Face Shield	To be worn in conjunction with safety glasses when there is a higher risk of splashes, such as during vial opening or transfer.	
Radiation Monitoring	Whole Body Dosimeter	To be worn on the torso at all times when working with 18F-PSMA-1007.
Ring Dosimeter	To be worn on the dominant hand to monitor extremity	



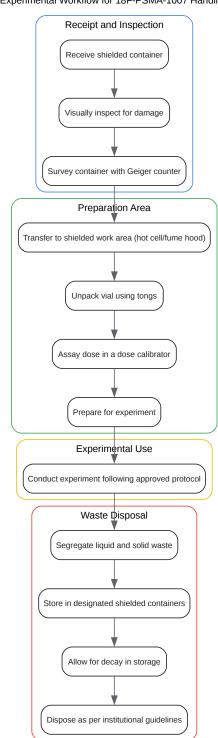
dose.

Operational Plan: From Receipt to Use

A systematic approach to handling 18F-PSMA-1007 is crucial to minimize exposure and prevent contamination.

Experimental Workflow





Experimental Workflow for 18F-PSMA-1007 Handling

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Caption: Step-by-step workflow for the safe handling of 18F-PSMA-1007.



Step-by-Step Handling Protocol

Receiving:

- Upon receipt, visually inspect the shielded transport container for any signs of damage.
- Using a calibrated survey meter, measure the radiation levels at the surface of the container and at 1 meter. Record these readings.
- Transport the container to the designated radioactive materials handling area.

Preparation:

- Work within a lead-shielded fume hood or hot cell.
- Place absorbent, plastic-backed paper on the work surface.
- Using tongs, carefully remove the vial from the transport container and place it in a shielded vial holder.
- Visually inspect the vial for any damage or loss of integrity.
- Using a dose calibrator, measure the activity of the vial and record the time and amount.
- If required, perform any dilutions or aliquoting using shielded syringes.

Use:

- Conduct all experimental procedures in the designated and shielded work area.
- Clearly label all tubes and containers with the "Caution: Radioactive Material" symbol, the isotope (18F), and the activity.
- Continuously monitor the work area with a survey meter to detect any contamination promptly.

Disposal Plan



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Proper disposal of waste contaminated with 18F-PSMA-1007 is critical to prevent environmental contamination and unnecessary exposure.



Waste Type	Container	Disposal Procedure
Solid Waste (gloves, absorbent paper, plasticware)	Labeled, shielded, leak-proof container with a biohazard symbol.	1. Segregate waste based on half-life if other isotopes are used. 2. Store in a designated radioactive waste storage area. 3. Allow to decay for at least 10 half-lives (approximately 20 hours for 18F). 4. After decay, monitor the waste with a survey meter to ensure it is at background levels. 5. If at background, dispose of as regular laboratory waste, defacing any radioactive labels.
Liquid Waste (unused 18F-PSMA-1007, contaminated buffers)	Labeled, shielded, leak-proof container.	1. Do not dispose of down the sink. 2. Store in a designated radioactive liquid waste container. 3. Allow to decay for at least 10 half-lives. 4. After decay, survey the container to confirm background radiation levels. 5. The non-radioactive chemical waste should then be disposed of according to institutional chemical safety guidelines. The PSMA-1007 compound is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1]
Sharps (needles, syringes)	Labeled, shielded, puncture- proof sharps container.	1. Place all contaminated sharps directly into the designated container. 2. Do not recap needles. 3. When the container is 3/4 full, seal it



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and place it in the solid radioactive waste for decay.

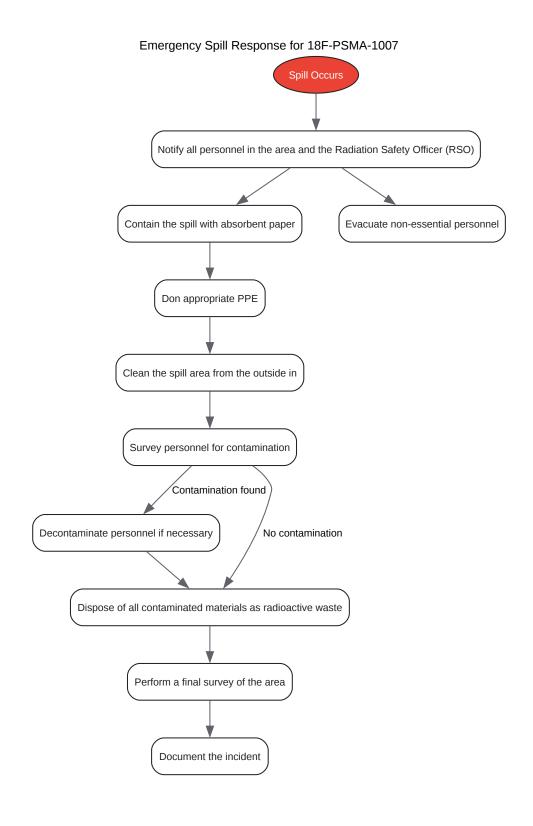
Radioactive wastes from 18F-Fluorodeoxyglucose production should be conserved for at least 24 hours before their disposal to the environment.[2]

Emergency Spill Protocol

In the event of a spill, immediate and correct action is crucial to contain the contamination and protect personnel.

Spill Response Workflow





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Caption: Logical flow for responding to a spill of 18F-PSMA-1007.



Step-by-Step Spill Cleanup

- NOTIFY: Immediately alert everyone in the area of the spill. Notify the institutional Radiation Safety Officer (RSO).
- CONTAIN: Cover the spill with absorbent paper to prevent it from spreading.
- EVACUATE: All non-essential personnel should leave the immediate area.
- PPE: The individual(s) cleaning the spill must wear the full PPE as outlined above.
- CLEANUP:
 - Using tongs, place any broken glass or sharp objects into a designated sharps container.
 - Working from the outside of the spill towards the center, carefully clean the area with absorbent pads soaked in a decontamination solution.
 - Place all contaminated cleaning materials into a designated radioactive waste bag.

SURVEY:

- Use a survey meter to monitor the area, your hands, shoes, and clothing for any residual contamination.
- If contamination is found on personnel, remove contaminated clothing and wash the affected skin area with mild soap and lukewarm water.
- DISPOSE: All contaminated materials must be disposed of as radioactive waste.
- DOCUMENT: A full report of the incident must be filed with the RSO.

Quantitative Data Summary

The following table summarizes key quantitative data for 18F-PSMA-1007.



Parameter	Value	Reference
Half-life (T½)	109.8 minutes	[3]
Radiation Type	Positron (β+) followed by gamma (γ) annihilation	
Gamma Energy	511 keV	
Typical Injected Activity	3-4 MBq/kg body weight	[4][5]
Typical Concentration	40 to 4500 MBq/mL at End of Synthesis (EOS)	[4]
Storage Temperature	Below 30°C in a lead-shielded container	[6]
Transportation	Transported in lead-lined containers labeled "RADIOACTIVE MATERIALS".	[7]
Effective Dose	6.0–8.0 mSv for a typical patient (80 kg) injected with 3–4 MBq/kg.	[2]

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